

# Ethyl 3-amino-5-chlorobenzoate safety and handling precautions

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## Compound of Interest

Compound Name: Ethyl 3-amino-5-chlorobenzoate

Cat. No.: B582318

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## An In-depth Technical Guide to the Safe Handling of Ethyl 3-amino-5-chlorobenzoate

This document provides a comprehensive overview of the safety and handling precautions for **Ethyl 3-amino-5-chlorobenzoate** (CAS No. 1261269-01-5), intended for researchers, scientists, and professionals in drug development. Adherence to these guidelines is essential for ensuring a safe laboratory environment.

## Hazard Identification and Classification

**Ethyl 3-amino-5-chlorobenzoate** is classified as a hazardous substance. The primary hazards associated with this chemical are skin irritation, serious eye irritation, and potential respiratory irritation.<sup>[1]</sup> It is crucial to understand these risks before handling the compound.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation. <sup>[1]</sup>
Eye Irritation	2A	H319: Causes serious eye irritation. <sup>[1]</sup>
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation. <sup>[1]</sup>

## Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is a prerequisite for its safe handling.

Table 2: Physical and Chemical Properties of **Ethyl 3-amino-5-chlorobenzoate**

Property	Value
CAS Number	1261269-01-5[2][3][4]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> ClNO <sub>2</sub> [2][4][5]
Molecular Weight	199.63 g/mol [2][5]
Purity	≥97-98%[2][4]
Topological Polar Surface Area (TPSA)	52.32 Å²[2]

| LogP | 2.0989[2] |

## Toxicological Information

The primary toxicological concerns are related to irritant effects on the skin, eyes, and respiratory system.[1] Detailed quantitative toxicological data, such as LD50 or LC50 values, are not available in the reviewed safety data sheets. Therefore, the substance should be handled with care, assuming it may have uncharacterized toxicological properties.

## Exposure Controls and Personal Protection

To minimize exposure, a combination of engineering controls and personal protective equipment (PPE) is mandatory.

- Engineering Controls: Always handle **Ethyl 3-amino-5-chlorobenzoate** in a well-ventilated area.[1][6] For procedures that may generate dust or aerosols, a local exhaust system or a chemical fume hood should be used.[6] Eyewash stations and safety showers must be readily accessible.[6]

- Personal Protective Equipment (PPE): The selection of appropriate PPE is critical to prevent direct contact with the chemical.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or goggles.[1]	Prevents eye contact which can cause serious irritation.[1]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber).[5] Lab coat or appropriate protective clothing.[7]	Prevents skin contact which can cause irritation.[1] Contaminated clothing should be removed and washed before reuse.[1]

| Respiratory Protection | Required when dusts, vapors, or aerosols are generated.[1] Use a NIOSH/MSHA-approved respirator. | Prevents inhalation which may cause respiratory tract irritation.[1] |

## Safe Handling and Storage Procedures

### Handling:

- Avoid contact with skin and eyes.[5][6]
- Avoid breathing dust.[1][5]
- Wash hands and skin thoroughly after handling.[1][6]
- Do not eat, drink, or smoke in work areas.[6]
- Ensure adequate ventilation during use.[1][5]

### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][7]

- Keep the container sealed when not in use.[6]
- Store locked up.[1]

## First Aid Measures

Immediate and appropriate first aid is crucial in the event of accidental exposure. Always show the Safety Data Sheet (SDS) to attending medical personnel.[1]

Table 4: First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	<b>Remove the person to fresh air and keep them comfortable for breathing.[1][5] If feeling unwell, call a POISON CENTER or doctor.[1] If breathing is difficult, give oxygen.[5]</b>
Skin Contact	Take off immediately all contaminated clothing. [1] Wash the affected area with plenty of soap and water.[1][5] If skin irritation occurs, seek medical attention.
Eye Contact	Rinse cautiously with water for several minutes. [1] Remove contact lenses, if present and easy to do.[1] Continue rinsing for at least 15 minutes.[5][7] Call an ophthalmologist or get immediate medical attention.[1][6]

| Ingestion | Rinse mouth with water.[5][6] Immediately make the victim drink water (two glasses at most).[1] Do not induce vomiting.[5] Call a physician or Poison Control Center immediately.  
[5][6] |

## Accidental Release and Disposal Measures

Accidental Release:

- Evacuate personnel to safe areas and ensure adequate ventilation.[5]

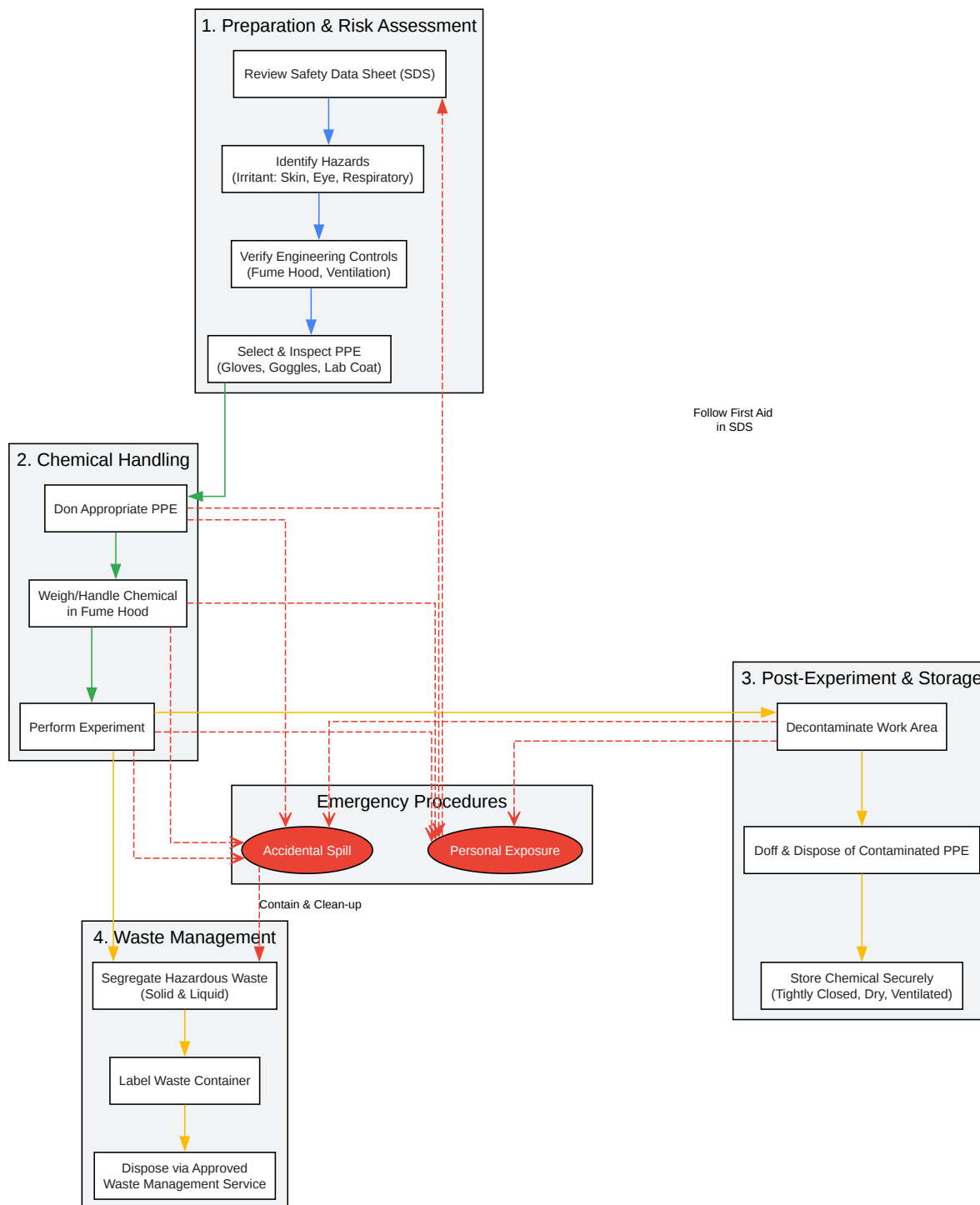
- Avoid dust formation and inhalation.[5]
- Wear appropriate personal protective equipment.[5]
- Prevent the substance from entering drains.[1][5]
- Collect the spilled material using suitable equipment (e.g., sweep up) and place it in a suitable, closed container for disposal.[5][6]

Disposal:

- Dispose of contents and containers in accordance with local, regional, and national regulations.[1]
- Waste should be sent to an approved waste disposal plant.[1]

## Experimental Workflow and Logic

The following diagram outlines a logical workflow for the safe handling of **Ethyl 3-amino-5-chlorobenzoate**, from initial preparation to final disposal, emphasizing critical safety checkpoints.



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Caption: Logical workflow for handling **Ethyl 3-amino-5-chlorobenzoate**.

## Note on Experimental Protocols

This guide is strictly focused on the safety and handling of **Ethyl 3-amino-5-chlorobenzoate**. Detailed experimental methodologies for its synthesis or use in specific scientific applications are beyond the scope of safety documentation and were not available in the consulted resources. Researchers must develop and validate their own experimental protocols in accordance with established laboratory safety practices and institutional guidelines.

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